

Bimosiamose: Application Notes & Protocols for Inhalation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bimosiamose

CAS No.: 187269-40-5

Cat. No.: S521264

[Get Quote](#)

1. Drug Profile & Status **Bimosiamose** (TBC1269) is a synthetic, small-molecule **pan-selectin antagonist** that inhibits E-, P-, and L-selectins to block the initial leukocyte rolling and tethering on the vascular endothelium [1] [2]. It was investigated as an inhaled agent for respiratory diseases characterized by neutrophilic and eosinophilic inflammation, such as asthma and COPD [3] [2]. As of the latest data, its clinical development is **Discontinued** after Phase 2 trials [3].

2. Clinical Evidence for Inhalation Regimen The following table summarizes key quantitative data from clinical trials on inhaled **bimosiamose**.

Trial Description	Dosing Regimen	Key Tolerability Findings	Key Efficacy & PK Findings
Phase I, Multiple-Dose (Healthy Males) [4] [5]	8, 35, 50, 70 mg twice daily for 7 days	Well tolerated up to 70 mg bid . No severe AEs. Mild AEs more frequent at highest dose.	Systemic bioavailability was low. Plasma levels only detectable at doses ≥ 50 mg bid.
Phase II, Allergen Challenge (Mild Asthmatics) [1] [2]	70 mg twice daily for 3 days, plus a single 70 mg dose on Day 4	-	Significantly attenuated the maximum late asthmatic reaction (LAR) by 50.2% vs. placebo ($p=0.045$).

3. Detailed Experimental Protocol: Multiple-Dose Inhalation This protocol is synthesized from the methods of published Phase I and II trials [4] [1] [5].

- **Drug Product & Formulation**

- **API: Bimosiamose** disodium (TBC1269Z) [5].
- **Formulation:** Aqueous solution for inhalation, concentration of **100 mg/mL** [5].
- **Dilution:** 4 mL of the drug solution diluted with 0.9% sodium chloride before administration [4] [5].

- **Administration & Device**

- **Nebulizer:** PARI LC Star nebulizer [5].
- **Administration Volume:** 4 mL [4] [5].
- **Inhalation Time:** Approximately **15 minutes** [4] [5].

- **Validated Dosing Regimen**

- The most tested and effective regimen in clinical trials was **70 mg twice daily** [1].
- Doses ranging from 8 mg to 70 mg twice daily over 7 days were found to be well-tolerated in healthy volunteers [4] [5].

- **Safety & Tolerability Monitoring** The following parameters should be recorded to address safety:

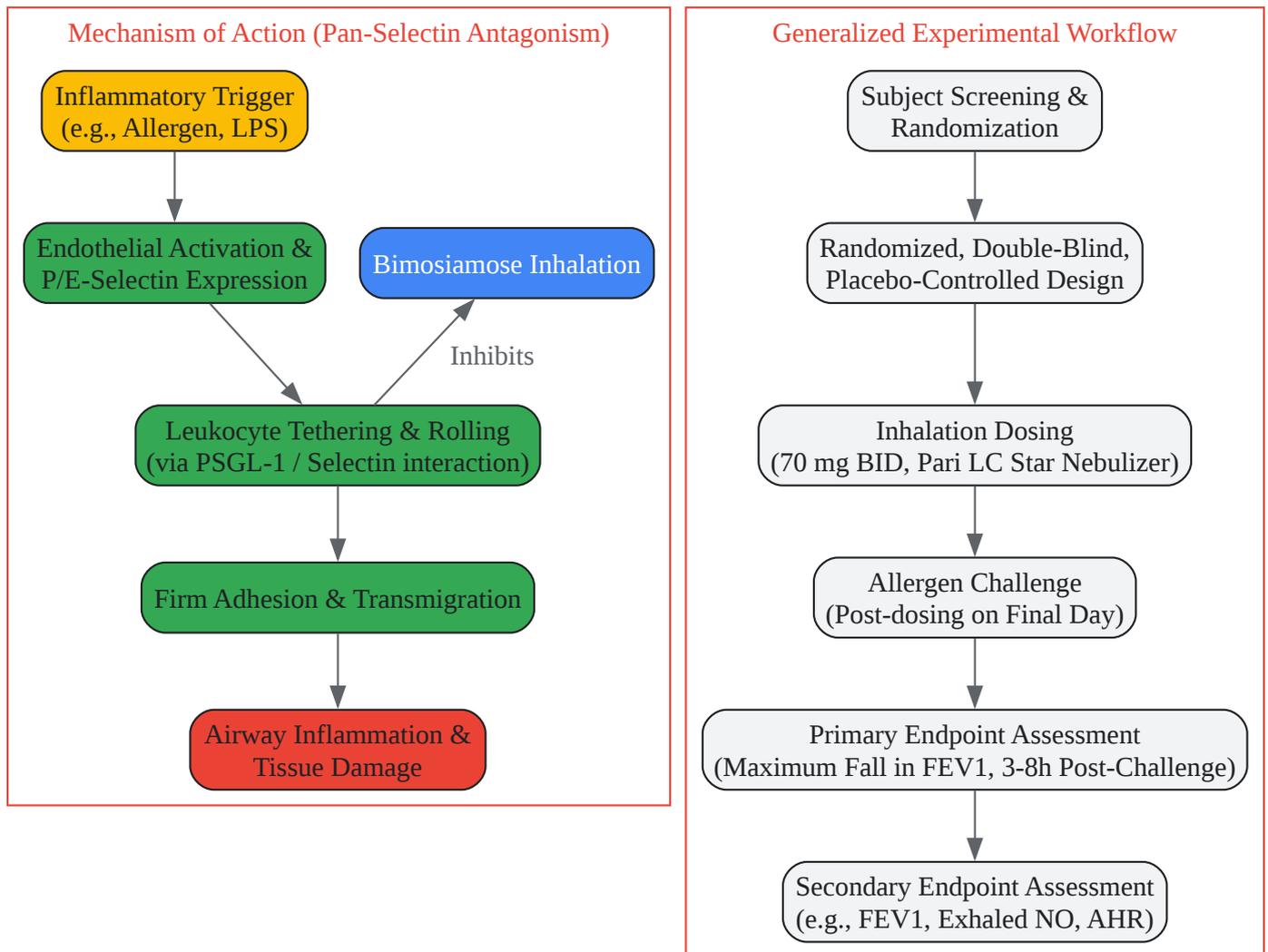
- **Adverse Events:** Monitor incidence and severity.
- **Pulmonary Function:** Perform spirometry (Forced Expiratory Volume in 1 second, FEV1) pre-dose and at multiple time points post-dose (e.g., 20, 45-60 min) [5].
- **Local Tolerability:** Conduct nasopharyngeal examinations pre-dose and post-dose [5].
- **Systemic Safety:** Monitor vital signs, 12-lead ECG, and standard clinical laboratory parameters (hematology, clinical chemistry) [4] [5].

- **Pharmacokinetic (PK) Sampling**

- To characterize systemic exposure, collect blood samples pre-dose and at scheduled intervals post-dose (e.g., 0.25, 0.5, 1, 4, 8, 12 hours after the morning dose). Trough samples (pre-morning dose) can be collected to assess accumulation [5].
- **Bioanalytical Method:** Plasma concentrations of **bimosiamose** can be determined using a validated LC-ESI-MS/MS method with a lower limit of quantification (LOQ) of **30 ng/mL** [5].

Mechanism of Action and Experimental Workflow

The diagram below illustrates the mechanism of action of **bimosiamose** and a generalized workflow for conducting an inhalation efficacy study, based on the described clinical trials.



[Click to download full resolution via product page](#)

Research Considerations

- **Low Systemic Exposure:** The inhaled route resulted in low systemic bioavailability, which is favorable for a drug targeting local lung inflammation and may reduce the risk of off-target effects [4] [5].
- **Clinical Trial Design:** The successful proof-of-concept trial in asthma utilized a human allergen challenge model, which is a valid model for studying anti-inflammatory effects of investigational compounds [1] [2].
- **Target Population:** The efficacy of **bimosiamose** was demonstrated in patients with a prominent **late asthmatic response (LAR)**. Research into selectin inhibition in COPD has been explored as part of a broader "Treatable Traits" approach, particularly for traits like neutrophilic inflammation [6].

I hope these detailed application notes and protocols provide a solid foundation for your research. The discontinuation of **bimosiamose** highlights the challenges in this therapeutic area, but its development provides a valuable template for future work on selectin antagonists.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Bimosiamose, an inhaled small-molecule pan-selectin ... [pubmed.ncbi.nlm.nih.gov]
2. Bimosiamose, an inhaled small-molecule pan-selectin ... [sciencedirect.com]
3. Bimosiamose - Drug Targets, Indications, Patents [synapse.patsnap.com]
4. Tolerability and pharmacokinetics of inhaled disodium... bimosiamose [pubmed.ncbi.nlm.nih.gov]
5. Tolerability and pharmacokinetics of inhaled bimosiamose ... [pmc.ncbi.nlm.nih.gov]
6. Emerging Therapeutics in COPD: Mapping Innovation to ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Bimosiamose: Application Notes & Protocols for Inhalation].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b521264#bimosiamose-multiple-dose-inhalation-regimen>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com